Physicochemical Profiling & Characterization of 7-Fluoro-2-methylquinazolin-4-ol

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Compound of Interest

Compound Name:	*7-Fluoro-2-methylquinazolin-4-ol*
CAS No.:	*194473-03-5*
Cat. No.:	*B573599*

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Executive Summary

7-Fluoro-2-methylquinazolin-4-ol (more accurately described in its dominant tautomeric form as 7-fluoro-2-methylquinazolin-4(3H)-one) is a critical heterocyclic scaffold in medicinal chemistry.[1][2] It serves as a primary intermediate in the synthesis of tyrosine kinase inhibitors (TKIs), particularly those targeting EGFR (Epidermal Growth Factor Receptor) and VEGFR pathways.[3][4][5] The introduction of the C7-fluorine atom enhances metabolic stability by blocking oxidative metabolism at a reactive site, while the C2-methyl group provides a handle for steric optimization and lipophilicity modulation.[1][3][4]

This guide provides a comprehensive technical analysis of its physicochemical properties, synthesis logic, and analytical characterization, designed for researchers optimizing lead compounds or scaling up intermediates.[3][4]

Chemical Identity & Structural Analysis[1][2][4][5][6][7][8]

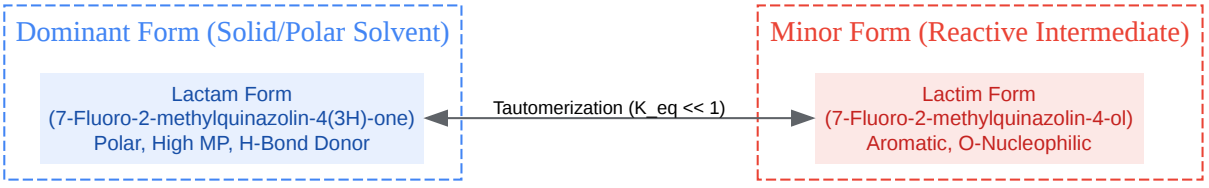
Nomenclature and Tautomerism

A defining feature of this scaffold is the lactam-lactim tautomerism.[1][2][3][5] While often referred to as "quinazolin-4-ol" in retrosynthetic analysis, the compound exists predominantly as the quinazolin-4(3H)-one (lactam) in the solid state and in polar solvents (DMSO, Methanol).[4][5]

- Systematic Name: 7-Fluoro-2-methylquinazolin-4(3H)-one[1][2]
- Molecular Formula: $C_9H_7FN_2O$[1][3][4][6]
- Molecular Weight: 178.16 g/mol [3][4]
- Structural Alerts: Quinazoline core, Fluorine substituent (C7), Methyl substituent (C2), Amide/Imidic acid tautomer.[3][4][5]

Tautomeric Equilibrium Diagram

The following diagram illustrates the equilibrium favoring the N3-protonated lactam form, which dictates solubility and reactivity profiles.[1][3][4]



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Caption: Equilibrium between the stable lactam (left) and the reactive lactim (right) forms.

Physicochemical Properties Matrix

The introduction of the fluorine atom at C7 and the methyl group at C2 significantly alters the physicochemical landscape compared to the parent quinazolinone.[1][2][3]

Solid-State & Solution Properties[1][2]

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Property	Value / Range	Technical Insight
Physical State	White to Off-white Crystalline Powder	High lattice energy due to intermolecular N-H[1][4]···O hydrogen bonding dimers.[1][2][3][4]
Melting Point	240 – 260 °C (Predicted)	Note:[3][4] 2-Me analog melts at 231-233°C [1]; 7-F analog melts at 248°C [2].[1][2] The combination typically elevates MP.[1][2][3][4]
Solubility (Water)	< 0.1 mg/mL (Insoluble)	The planar, stacked aromatic system and lack of ionizable groups at pH 7 limit aqueous solubility.[3][4]
Solubility (Organic)	DMSO (>50 mg/mL), DMF, Hot Ethanol	Soluble in dipolar aprotic solvents; limited solubility in non-polar solvents (DCM, Hexane).[3][4][5]
pKa (Acidic)	9.5 – 10.2 (Amide N-H)	The NH proton is weakly acidic.[2][3][4][5] Deprotonation requires strong bases (e.g., NaH, Cs_2CO_3) for alkylation.[3][4][5]
pKa (Basic)	3.2 – 3.8 (N1 Nitrogen)	Protonation occurs at N1 under acidic conditions, increasing solubility in dilute HCl.[3][4][5]
LogP (Lipophilicity)	1.1 – 1.3 (Estimated)	2-Me analog LogP ≈ 0.7; 7-F analog LogP ≈ 0.[1][2][4][5]8. The combined substitution increases lipophilicity, aiding membrane permeability.[1][2][3][4]

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Electronic Effects (SAR Context)

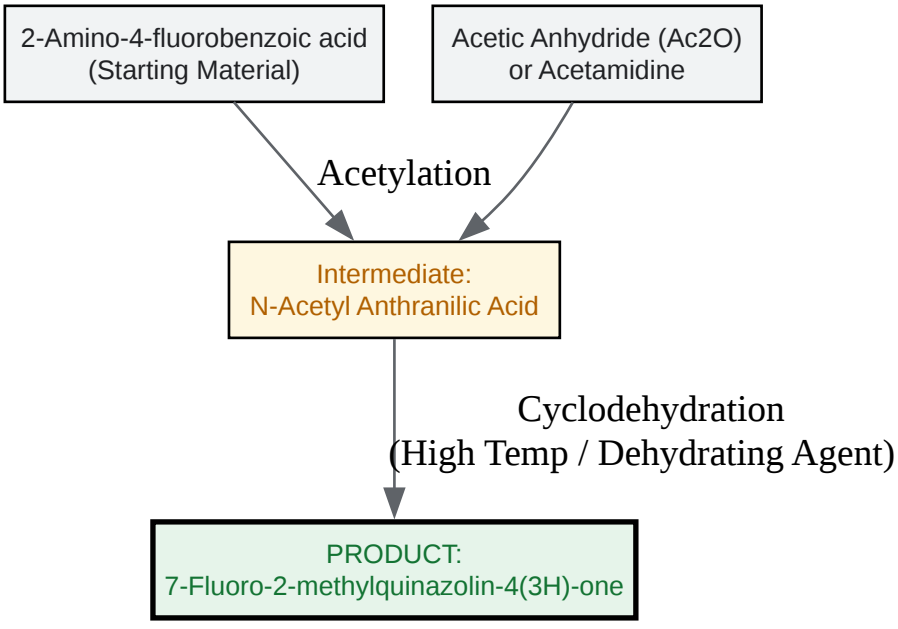
- 7-Fluoro Substituent: Induces an inductive electron-withdrawing effect (-I), lowering the pKa of the N3-H slightly compared to the non-fluorinated parent.[1][4] This makes the N3 position slightly more acidic and reactive toward electrophiles (e.g., in alkylation reactions).[3][4]
- 2-Methyl Substituent: Provides weak electron donation (+I) but primarily acts as a steric block, preventing nucleophilic attack at the C2 position, a common degradation pathway in unsubstituted quinazolines.[3][4][5]

Synthesis & Impurity Profile

Understanding the synthesis is crucial for identifying critical quality attributes (CQAs).[1][2][3][4][5] The standard route involves the cyclization of anthranilic acid derivatives.[1][2][3][4][5]

Synthetic Pathway

The most robust synthesis utilizes 2-amino-4-fluorobenzoic acid cyclized with acetic anhydride or acetamidine.[1][2]



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Caption: Cyclization pathway from 2-amino-4-fluorobenzoic acid to the target quinazolinone.[1][2][4][5][7]

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Impurity Profile[2][3][4][5]

- Unreacted Starting Material: 2-Amino-4-fluorobenzoic acid (Detect via HPLC: shorter retention time, acidic).[1][2][4]
- O-Acetyl Impurity: In acetic anhydride synthesis, kinetic trapping can yield the unstable O-acetyl lactim, which usually hydrolyzes back to the product or degrades.[1][3][4]
- Dimerization: At very high temperatures (>200°C), intermolecular condensation can occur, leading to insoluble colored aggregates.[3][4][5]

Analytical Characterization Protocols

To validate identity and purity, the following multi-modal approach is recommended.

1H NMR Spectroscopy (DMSO-d6)

The spectrum is distinct and self-validating.[1][2][4][5]

- 12.2 ppm (1H, br s): Amide N-H.[1][3][4] Disappears on D_2O shake. Diagnostic for lactam tautomer.
- 8.1 ppm (1H, dd): H5 proton.[2][3][4] Deshielded by the carbonyl anisotropy.[1][2][3][4] Split by F (coupling

  Hz).[2][3][4]
- 7.4 ppm (1H, dd): H8 proton.[2][3][4]
- 7.2 ppm (1H, td): H6 proton.[2][3][4]
- 2.35 ppm (3H, s): C2-Methyl group.[1][3][4] Key differentiator from formyl (H) analogs.

HPLC Method (Reverse Phase)

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 µm, 4.6 x 100 mm.[3][4]
- Mobile Phase A: Water + 0.1% Formic Acid (buffers N1 basicity).[1][2][3][4]
- Mobile Phase B: Acetonitrile.[1][2][3][4]

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- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic core) and 310 nm (quinazolinone conjugation band).[2][3][4][5]
- Retention: Expect elution in the middle of the gradient (moderate lipophilicity), after the more polar benzoic acid precursor.[3][4][5]

Mass Spectrometry (ESI+)[2][3][4][5]

- Ionization: Positive Mode (ESI+).[1][2][3][4][5]
- Parent Ion: $[M+H]^+$ = 179.1 Da.[1][2][3][4]
- Fragmentation: Loss of CO (28 Da) or CH_3CN (41 Da) is common in MS/MS spectra of quinazolinones.[2][3][4][5]

Handling & Safety (GHS Classification)

While specific toxicological data for this derivative may be limited, it should be handled as a potent bioactive intermediate.[1][3][4][5]

- Signal Word:WARNING
- Hazard Statements:
  - H302: Harmful if swallowed (Acute Tox. 4).[1][2][3][4]
  - H315: Causes skin irritation.[1][2][3][4]
  - H319: Causes serious eye irritation.[1][2][3][4][5]
  - H335: May cause respiratory irritation.[1][2][3][4]
- PPE: Nitrile gloves, safety goggles, and handling within a fume hood are mandatory to prevent inhalation of fine dust.[3][4]

References

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- PubChem. 7-Fluoroquinazolin-4(3H)-one Compound Summary. CID 135398496.[1][2][3][4] Available at: [Link][2][3][4]
- National Institutes of Health (NIH).[1][2][3][4] Quinazoline derivatives: synthesis and bioactivities. PMC Literature. Available at: [Link][2][3][4][5]

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Sources

- 1. 7-Fluoroquinazolin-4(3H)-one | C8H5FN2O | CID 135398496 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Methyl-4(3H)-quinazolinone | C9H8N2O | CID 135400457 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Optimization of 2-Aminoquinazolin-4-(3H)-one Derivatives as Potent Inhibitors of SARS-CoV-2: Improved Synthesis and Pharmacokinetic Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 1769-24-0 CAS MSDS (2-METHYL-4(3H)-QUINAZOLINONE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. 6-Fluoro-7-nitroquinazolin-4(3H)-one | C8H4FN3O3 | CID 137003164 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 7-fluoro-6-methyl-3,4-dihydroquinazolin-4-one | 1037206-88-4 [sigmaaldrich.com]
- 7. (R)-N-(1-(7-(but-2-yn-1-yl)-3-methyl-1-((4-methylquinazolin-2-yl)methyl)-2,6-dioxo-2,3,6,7-tetrahydro-1H-purin-8-yl)piperidin-3-yl)-2,2,2-trifluoroacetamide | C27H27F3N8O3 | CID 91810720 - PubChem [pubchem.ncbi.nlm.nih.gov]
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